

An In-depth Technical Guide to Ethyl 7-methyl-4-oxooctanoate

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Compound of Interest

Compound Name: Ethyl 7-methyl-4-oxooctanoate

CAS No.: 57753-64-7

Cat. No.: B15465432

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

Ethyl 7-methyl-4-oxooctanoate is a β -keto ester of interest in synthetic organic chemistry. This guide provides a comprehensive overview of its chemical properties, including its structure, molecular characteristics, and spectroscopic profile. Drawing upon established principles of β -keto ester reactivity, we will explore plausible synthetic routes and characteristic reactions. Furthermore, this document will touch upon the potential, albeit currently underexplored, applications of this compound in research and drug development, offering insights into its utility as a chemical building block.

Introduction: The Significance of β -Keto Esters

β -Keto esters are a pivotal class of organic compounds characterized by a ketone functional group at the β -position relative to an ester group. This unique 1,3-dicarbonyl arrangement confers a distinct reactivity profile, making them exceptionally versatile intermediates in organic

synthesis.[1] The acidic nature of the α -hydrogen, nestled between the two carbonyl groups, facilitates the formation of a stable enolate, a potent nucleophile for a wide array of carbon-carbon bond-forming reactions.[2][3] This inherent reactivity has cemented the role of β -keto esters as foundational building blocks in the synthesis of complex molecules, including natural products and pharmaceutical agents.[4] **Ethyl 7-methyl-4-oxooctanoate**, as a member of this class, embodies this synthetic potential.

Molecular and Physicochemical Profile of Ethyl 7-methyl-4-oxooctanoate

A thorough understanding of a molecule's fundamental properties is paramount for its effective application in a research and development setting. This section delineates the key structural and computed physicochemical parameters of **Ethyl 7-methyl-4-oxooctanoate**.

Chemical Structure and Identifiers

The molecular structure of **Ethyl 7-methyl-4-oxooctanoate** is presented below, illustrating the characteristic β -keto ester moiety and the appended alkyl chain.

Caption: 2D Structure of **Ethyl 7-methyl-4-oxooctanoate**

Table 1: Chemical Identifiers for **Ethyl 7-methyl-4-oxooctanoate**

Identifier	Value
IUPAC Name	ethyl 7-methyl-4-oxooctanoate
CAS Number	57753-64-7[5]
Molecular Formula	C ₁₁ H ₂₀ O ₃ [5]
SMILES	CCOC(=O)CCC(=O)CCC(C)C[5]
InChIKey	UJOCRHTYFPNWKW-UHFFFAOYSA-N[5]

Physicochemical Properties

While experimentally determined physical properties such as boiling and melting points are not readily available in the literature, computational models provide valuable estimates.

Table 2: Computed Physicochemical Properties of **Ethyl 7-methyl-4-oxooctanoate**

Property	Value	Source
Molecular Weight	200.27 g/mol	PubChem[5]
XLogP3	1.7	PubChem[5]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	7	ChemScene
Topological Polar Surface Area	43.4 Å ²	PubChem[5]

Spectroscopic Characterization

Spectroscopic data is indispensable for the structural elucidation and purity assessment of a chemical compound. While full spectral data for **Ethyl 7-methyl-4-oxooctanoate** are not publicly available, the expected spectral features can be inferred from its structure and the known characteristics of β -keto esters.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to be complex. Key signals would include a triplet corresponding to the methyl protons of the ethyl ester group and a quartet for the adjacent methylene protons. The protons on the α -carbon (C5) and the methylene groups at C2, C3, C6, and C8 would appear as multiplets in the aliphatic region. The methine proton at C7 and the terminal methyl groups at C9 would also produce characteristic signals.
- ¹³C NMR:** The carbon NMR spectrum would show 11 distinct signals corresponding to each carbon atom in the molecule. The carbonyl carbons of the ester and ketone (C4 and C7) would be the most downfield shifted signals. The carbon of the ethoxy group (O-CH₂) would also be found at a characteristic downfield shift. The remaining aliphatic carbons would appear at higher field strengths.

Infrared (IR) Spectroscopy

The IR spectrum of **Ethyl 7-methyl-4-oxooctanoate** would be characterized by strong absorption bands corresponding to the two carbonyl groups. The ester carbonyl (C=O) stretch is typically observed in the range of 1750-1735 cm^{-1} , while the ketone carbonyl stretch appears at a slightly lower wavenumber, around 1725-1705 cm^{-1} .^{[6][7]} The presence of both of these strong absorptions would be a key diagnostic feature. Additionally, C-H stretching vibrations from the alkyl chain would be observed around 2960-2850 cm^{-1} .

Mass Spectrometry (MS)

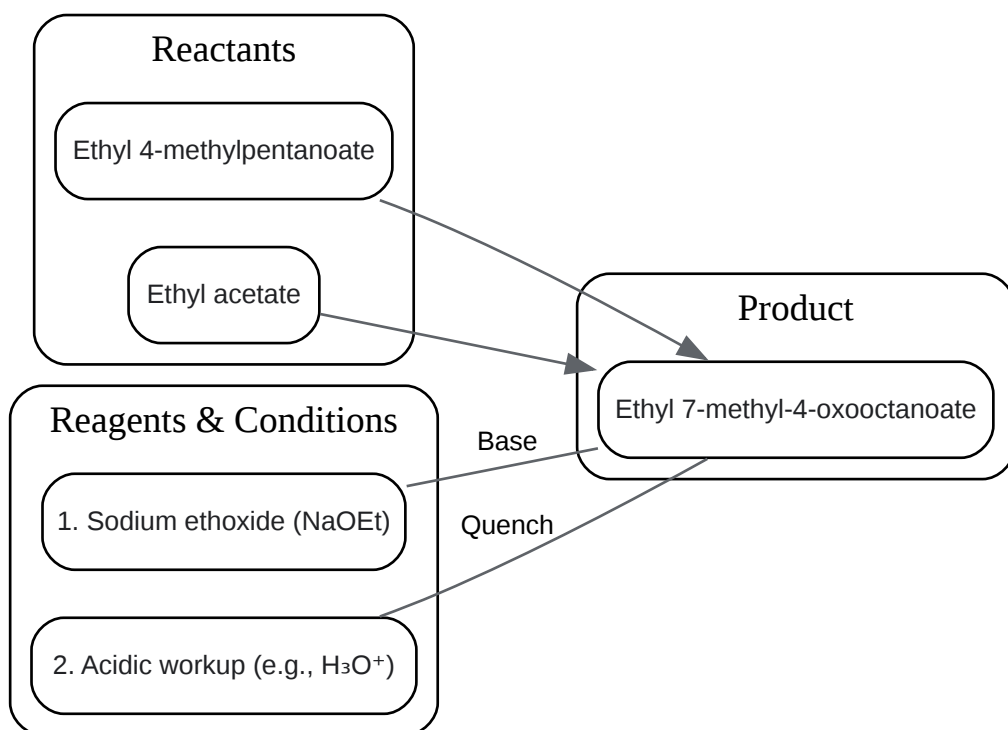
In mass spectrometry, **Ethyl 7-methyl-4-oxooctanoate** would exhibit a molecular ion peak corresponding to its molecular weight (200.27 g/mol). The fragmentation pattern would likely involve the characteristic cleavage of the ester and keto functionalities, providing further structural information.

Synthesis and Reactivity

As a β -keto ester, the synthesis and reactivity of **Ethyl 7-methyl-4-oxooctanoate** can be predicted based on well-established organic chemistry principles.

Proposed Synthesis: The Claisen Condensation

A plausible and widely used method for the synthesis of β -keto esters is the Claisen condensation.^[1] A potential synthetic route to **Ethyl 7-methyl-4-oxooctanoate** could involve the reaction of ethyl 4-methylpentanoate with ethyl acetate in the presence of a strong base such as sodium ethoxide.



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